

# Application Notes and Protocols: Hexaphenyldisiloxane as a High-Temperature Heat Transfer Fluid

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## Compound of Interest

Compound Name: Hexaphenyldisiloxane

Cat. No.: B154894

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## Introduction

**Hexaphenyldisiloxane** is an organosilicon compound with the chemical formula  $C_{36}H_{30}OSi_2$ . Its molecular structure, characterized by a flexible siloxane backbone and six bulky phenyl groups, imparts exceptional thermal stability. This makes it a promising candidate for a high-temperature heat transfer fluid in demanding applications where thermal degradation of conventional fluids is a concern. The phenyl groups are known to enhance the thermal and oxidative stability of siloxanes, suggesting a high decomposition temperature for **hexaphenyldisiloxane**.<sup>[1][2]</sup>

This document provides an overview of the known properties of **hexaphenyldisiloxane**, detailed protocols for its comprehensive evaluation as a high-temperature heat transfer fluid, and guidance on material compatibility considerations. Due to a lack of extensive published data on its high-temperature thermophysical properties, this application note is designed to empower researchers to generate the necessary data for their specific applications.

## Physicochemical Properties of Hexaphenyldisiloxane

A summary of the currently available physicochemical properties of **hexaphenyldisiloxane** is presented in Table 1. It is important to note that most of the available data is at or near ambient conditions.

Table 1: Physicochemical Properties of **Hexaphenyldisiloxane**

Property	Value	Units
Molecular Formula	C <sub>36</sub> H <sub>30</sub> OSi <sub>2</sub>	-
Molecular Weight	534.81	g/mol
Appearance	White to off-white crystalline powder	-
Melting Point	226 - 230	°C
Boiling Point	>500	°C
Density (at 25°C)	1.19	g/cm <sup>3</sup>
Flash Point	>110	°C

## High-Temperature Thermophysical Properties (To Be Determined)

The following tables are provided as templates for researchers to populate with experimental data obtained using the protocols outlined in Section 4.0. This data is critical for accurate engineering design and performance modeling of heat transfer systems.

Table 2: High-Temperature Thermal Conductivity of **Hexaphenyldisiloxane**

Temperature (°C)	Thermal Conductivity (W/m·K)
250	To be determined
300	To be determined
350	To be determined
400	To be determined
450	To be determined

Table 3: High-Temperature Specific Heat Capacity of **Hexaphenyldisiloxane**

Temperature (°C)	Specific Heat Capacity (J/g·°C)
250	To be determined
300	To be determined
350	To be determined
400	To be determined
450	To be determined

Table 4: High-Temperature Kinematic Viscosity of **Hexaphenyldisiloxane**

Temperature (°C)	Kinematic Viscosity (cSt)
250	To be determined
300	To be determined
350	To be determined
400	To be determined
450	To be determined

## Experimental Protocols

The following protocols are based on established ASTM standards and are intended to guide the user in determining the key performance characteristics of **hexaphenyldisiloxane** as a high-temperature heat transfer fluid.

## Thermal Stability Assessment

Objective: To determine the thermal stability of **hexaphenyldisiloxane** and its decomposition products under high-temperature conditions.

Methodology: Based on ASTM D6743 - Standard Test Method for Thermal Stability of Organic Heat Transfer Fluids.

Apparatus:

- High-temperature oven with precise temperature control
- Stainless steel pressure vessel (ampoule) with a volume of approximately 50 mL
- Inert gas (nitrogen or argon) supply
- Gas chromatograph (GC) with a flame ionization detector (FID)
- Analytical balance

Procedure:

- Thoroughly clean and dry the pressure vessel.
- Weigh the empty pressure vessel.
- Add a known mass of **hexaphenyldisiloxane** (approximately 10 g) to the vessel.
- Purge the vessel with an inert gas for at least 5 minutes to remove all oxygen.
- Seal the pressure vessel securely.
- Place the sealed vessel in the preheated high-temperature oven at the desired test temperature (e.g., 350°C, 400°C, 450°C).

- Maintain the vessel at the test temperature for a specified duration (e.g., 100, 250, 500 hours).
- After the specified time, carefully remove the vessel from the oven and allow it to cool to room temperature.
- Once cooled, weigh the vessel to check for any mass loss.
- Carefully open the vessel in a well-ventilated fume hood.
- Analyze the liquid and any gaseous products using gas chromatography to identify and quantify degradation products.
- Compare the chromatogram of the heat-treated sample to that of an unheated sample to determine the extent of degradation.

## Thermal Conductivity Measurement

Objective: To measure the thermal conductivity of **hexaphenyldisiloxane** at various high temperatures.

Methodology: Based on ASTM D2717 - Standard Test Method for Thermal Conductivity of Liquids.

Apparatus:

- Transient hot-wire thermal conductivity instrument
- High-temperature thermostat bath
- Temperature probes

Procedure:

- Calibrate the thermal conductivity instrument using a standard reference fluid with known thermal conductivity.
- Fill the measurement cell with **hexaphenyldisiloxane**.

- Place the measurement cell in the high-temperature thermostat bath set to the desired temperature.
- Allow the sample to reach thermal equilibrium.
- Perform the thermal conductivity measurement according to the instrument's operating instructions.
- Repeat the measurement at various temperatures to generate a temperature-dependent thermal conductivity profile.

## Specific Heat Capacity Determination

Objective: To determine the specific heat capacity of **hexaphenyldisiloxane** at different high temperatures.

Methodology: Based on ASTM E1269 - Standard Test Method for Determining Specific Heat Capacity by Differential Scanning Calorimetry (DSC).

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetically sealed sample pans (e.g., stainless steel)
- Reference material with a known specific heat capacity (e.g., sapphire)
- Analytical balance

Procedure:

- Calibrate the DSC instrument for temperature and heat flow.
- Perform a baseline run with empty, hermetically sealed sample and reference pans.
- Accurately weigh a small amount of **hexaphenyldisiloxane** into a sample pan and hermetically seal it.
- Place the sample pan and an empty reference pan in the DSC.

- Heat the sample at a controlled rate (e.g., 10°C/min) over the desired temperature range.
- Perform a run with a sapphire standard of known mass under the same conditions.
- Calculate the specific heat capacity of the **hexaphenyldisiloxane** sample by comparing its heat flow curve to that of the sapphire standard and the baseline.

## Kinematic Viscosity Measurement

Objective: To measure the kinematic viscosity of **hexaphenyldisiloxane** at various high temperatures.

Methodology: Based on ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.

Apparatus:

- High-temperature viscometer bath with precise temperature control
- Calibrated glass capillary viscometers suitable for high temperatures
- Timer

Procedure:

- Select a calibrated viscometer appropriate for the expected viscosity of the fluid at the test temperature.
- Fill the viscometer with the **hexaphenyldisiloxane** sample.
- Place the viscometer in the high-temperature bath and allow it to reach thermal equilibrium (typically 30 minutes).
- Measure the time it takes for the fluid to flow between two marked points on the viscometer.
- Calculate the kinematic viscosity by multiplying the flow time by the viscometer's calibration constant.

- Repeat the measurement at different temperatures to determine the viscosity-temperature relationship.

## Material Compatibility

The compatibility of **hexaphenyldisiloxane** with common materials of construction at high temperatures is a critical factor for its successful application. Phenyl-substituted siloxanes generally exhibit good compatibility with a range of materials. However, specific testing is essential.

Recommended Materials for Consideration:

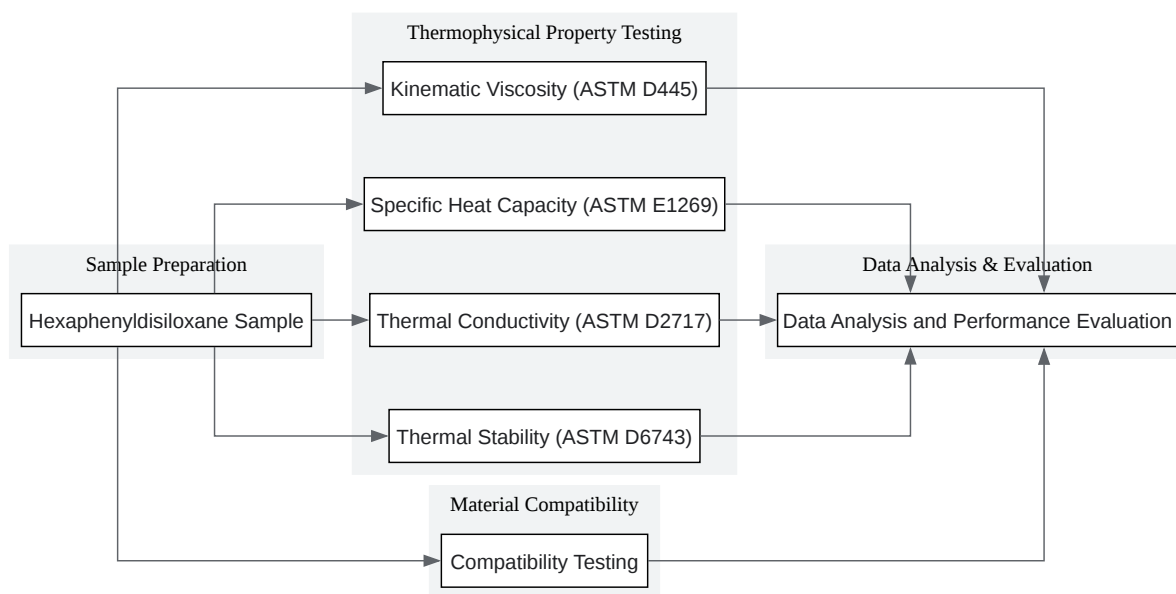
- Metals: Stainless steels (304, 316), Nickel-based alloys (Inconel®, Hastelloy®)
- Gasketing: Graphite, Polytetrafluoroethylene (PTFE) - with temperature limitations in mind.

Protocol for Material Compatibility Testing:

- Obtain coupons of the materials to be tested.
- Clean and weigh the coupons accurately.
- Immerse the coupons in **hexaphenyldisiloxane** in a sealed, inerted pressure vessel.
- Heat the vessel to the desired operating temperature for an extended period (e.g., 500-1000 hours).
- After the exposure period, cool the vessel, remove the coupons, and clean them.
- Re-weigh the coupons to determine any mass loss or gain due to corrosion.
- Visually inspect the coupons for any signs of pitting, discoloration, or other forms of degradation.
- Analyze the fluid for any dissolved metals.

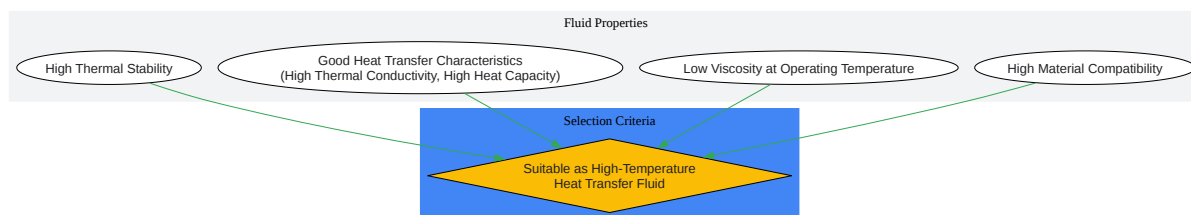
## Visualizations





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Caption: Experimental workflow for evaluating **hexaphenyldisiloxane**.



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Caption: Key properties for selecting a high-temperature heat transfer fluid.

## Conclusion

**Hexaphenyldisiloxane** shows significant promise as a high-temperature heat transfer fluid due to its anticipated high thermal stability. However, a comprehensive understanding of its thermophysical properties and material compatibility at elevated temperatures is essential for its safe and effective implementation. The experimental protocols provided in this document offer a standardized approach for researchers and engineers to generate the critical data needed to fully characterize this fluid and unlock its potential in advanced thermal management applications.

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## References

- 1. Thermal Silicone Fluids - Gelest [[technical.gelest.com](https://technical.gelest.com)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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